

# 2-(4-(Dimethylamino)phenyl)acetohydrazide molecular structure and weight

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

2-(4Compound Name: (Dimethylamino)phenyl)acetohydr
azide

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## In-Depth Technical Guide: 2-(4-(Dimethylamino)phenyl)acetohydrazide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, properties, and potential synthesis of **2-(4-(Dimethylamino)phenyl)acetohydrazide**. It is intended for an audience with a technical background in chemistry and pharmacology.

### **Core Molecular Data**

**2-(4-(Dimethylamino)phenyl)acetohydrazide** is a hydrazide derivative containing a dimethylamino-substituted phenyl ring. The fundamental molecular characteristics of this compound are summarized in the table below.



Property	Value
Molecular Formula	C10H15N3O
Molecular Weight	193.25 g/mol
CAS Number	100133-14-0
Canonical SMILES	CN(C)C1=CC=C(C=C1)CC(=O)NN
InChI Key	Not readily available
Appearance	Solid (predicted)
Storage Temperature	2-8°C

#### **Molecular Structure**

The molecular structure of **2-(4-(Dimethylamino)phenyl)acetohydrazide** consists of a central acetohydrazide functional group, which is attached to a phenyl ring at the alpha-carbon. The phenyl ring is substituted at the para-position with a dimethylamino group.

Caption: 2D representation of **2-(4-(Dimethylamino)phenyl)acetohydrazide**.

## **Experimental Protocols**

While a specific, peer-reviewed synthesis protocol for 2-(4-

(Dimethylamino)phenyl)acetohydrazide is not readily available in the surveyed literature, a general and widely applicable method for the synthesis of acetohydrazide derivatives from their corresponding esters can be adapted. The following protocol for the synthesis of 2-acetylhydrazono-2-phenylacetohydrazide serves as a representative example.[1]

Synthesis of a Phenylacetohydrazide Derivative

This protocol describes the synthesis of a phenylacetohydrazide derivative via the hydrazinolysis of a phenylglyoxylic acid ethyl ester derivative.[1]

#### Materials:

Phenylglyoxylic acid ethyl ester 2-acetylhydrazone (0.1 mol)[1]



- Ethanol (100 ml)[1]
- Hydrazine hydrate (0.1 mol)[1]
- Petrol ether (for recrystallization)[1]

#### Procedure:

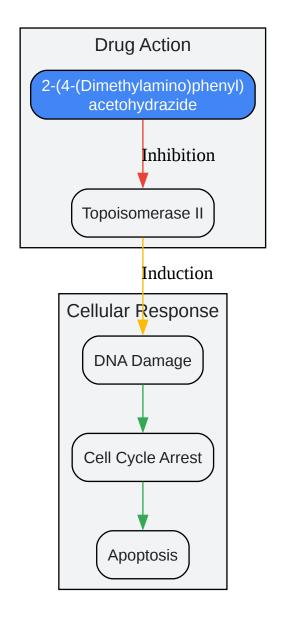
- Dissolve 23.4 g (0.1 mol) of phenylglyoxylic acid ethyl ester 2-acetylhydrazone in 100 ml of ethanol in a flask equipped with a stirrer and a reflux condenser.[1]
- Slowly add 7.5 g (0.1 mol) of hydrazine hydrate to the solution from a dropping funnel over a period of 30 minutes.[1]
- Maintain the temperature of the reaction mixture at 25–30°C for two hours.[1]
- Distill off a portion of the solvent under reduced pressure.[1]
- Cool the remaining solution in an ice water bath until white crystals precipitate.[1]
- Collect the crystals by filtration. The reported yield for 2-acetylhydrazono-2phenylacetohydrazide is 87.3%.[1]
- Recrystallize the product from petrol ether to obtain single crystals suitable for analysis.[1]

## **Potential Biological Activity and Signaling Pathways**

The 4-(dimethylamino)phenyl moiety is a structural feature found in a number of compounds investigated for their anticancer properties.[2] For instance, the activated metabolite of banoxantrone, which contains a similar structural motif, has been shown to act as a topoisomerase II inhibitor and induce cell cycle arrest.[3] Topoisomerase II is a crucial enzyme involved in DNA replication and transcription. Its inhibition leads to DNA damage and subsequently triggers apoptosis (programmed cell death) in cancer cells.

The following diagram illustrates a potential logical workflow of how a compound containing a 4-(dimethylamino)phenyl group might exert its anticancer effects through the inhibition of Topoisomerase II.





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Caption: Potential mechanism of action via Topoisomerase II inhibition.

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- To cite this document: BenchChem. [2-(4-(Dimethylamino)phenyl)acetohydrazide molecular structure and weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b561346#2-4-dimethylamino-phenyl-acetohydrazide-molecular-structure-and-weight]

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